Structural Elucidation of 5-Ethylthiazole-2-carbaldehyde: A Comprehensive Mass Spectrometry Guide

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Compound of Interest

Compound Name:	*5-Ethylthiazole-2-carbaldehyde*
CAS No.:	*339989-68-3*
Cat. No.:	*B1521274*

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Executive Summary

This technical guide provides a structural elucidation framework for **5-Ethylthiazole-2-carbaldehyde**, a potent flavorant and pharmaceutical intermediate. While specific spectral libraries for this exact derivative may be sparse, its fragmentation behavior is highly predictable based on the fundamental principles of heteroaromatic mass spectrometry.

This document details the expected fragmentation pathways, distinguishing isotopic signatures, and experimental protocols required to validate the compound's identity in drug development or flavor chemistry matrices.

Compound Profile[1][2][3]

- IUPAC Name: 5-Ethyl-1,3-thiazole-2-carbaldehyde
- Chemical Formula: C_6H_7NOS
- Exact Mass: 141.0248 Da

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- Key Functional Groups: Thiazole ring, C2-Aldehyde, C5-Ethyl group.

Theoretical Fragmentation Mechanics

The Electron Ionization (EI, 70 eV) mass spectrum of **5-Ethylthiazole-2-carbaldehyde** is governed by the stability of the thiazole ring and the lability of the aldehyde substituent.

The Molecular Ion ( )

- m/z 141: The molecular ion is expected to be prominent due to the aromatic stability of the thiazole ring.
- Nitrogen Rule: An odd molecular weight (141) confirms the presence of an odd number of nitrogen atoms (1).
- Isotope Pattern: The presence of Sulfur (

  S) dictates a significant

  peak (m/z 143) due to the

  S isotope (approx. 4.4% relative abundance). This is a critical diagnostic filter.

Primary Fragmentation Pathways

The fragmentation is driven by two competing mechanisms:

-cleavage of the aldehyde and

-cleavage of the ethyl side chain.

Pathway A: Decarbonylation (Loss of CO)

Heteroaromatic aldehydes characteristically lose carbon monoxide (CO, 28 Da) to form a stable heteroaryl cation.

- Mechanism: Radical site migration from the oxygen to the ring, followed by expulsion of neutral CO. The resulting ion at m/z 113 (5-ethylthiazole radical cation) is often the base peak or a major fragment.

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Pathway B:

-Cleavage (Loss of H)

- Mechanism: Loss of the aldehydic hydrogen to form the acylium ion.[1] This is common but usually less intense than the CO loss in thiazoles.

Pathway C: Ethyl Group Degradation

From the m/z 113 intermediate (5-ethylthiazole), the ethyl group undergoes standard alkyl fragmentation:

- Loss of Methyl Radical:

  -cleavage of the ethyl group.

  - The m/z 98 ion represents the thiazolyl cation (or rearranged isomer).

Ring Destruction (Deep Fragmentation)

Thiazole rings eventually succumb to high-energy fragmentation, typically ejecting HCN (27 Da) or CS (44 Da).

- m/z 98

  m/z 71: Loss of HCN (common in nitrogen heterocycles).

- m/z 113

  m/z 86: Loss of HCN from the ethyl-substituted ring.

Visualizing the Fragmentation Tree

The following diagram maps the logical flow of ion generation.

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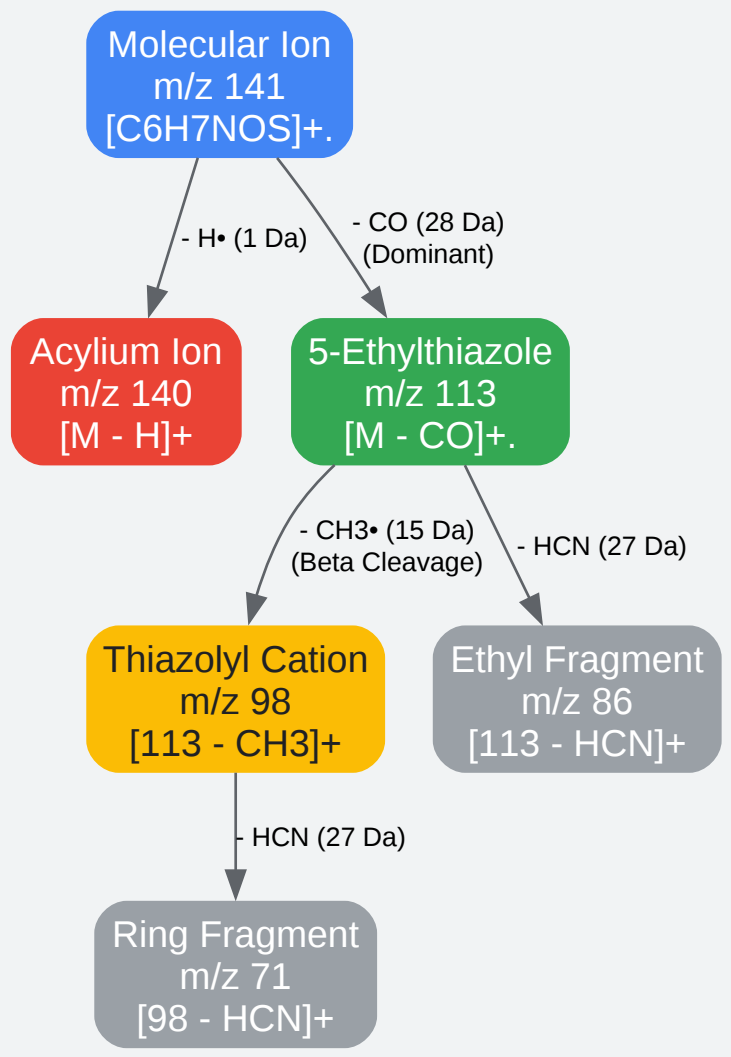

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Caption: Predicted EI-MS fragmentation lineage for **5-Ethylthiazole-2-carbaldehyde** showing the dominant decarbonylation pathway.

Experimental Protocol: GC-MS Validation

To confirm the identity of this compound, use the following self-validating protocol. This workflow prioritizes the separation of the aldehyde from potential oxidation products (carboxylic acids).

Sample Preparation

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Step	Action	Rationale
1	Solvent Selection	Dissolve 1 mg of sample in 1 mL Dichloromethane (DCM) or Ethyl Acetate. Avoid alcohols (MeOH) to prevent acetal formation with the aldehyde.
2	Concentration	Dilute to approx. 10 ppm for full scan mode.
3	Derivatization (Optional)	If peak tailing occurs, derivatize with PFPH (pentafluorophenylhydrazine) to stabilize the aldehyde.

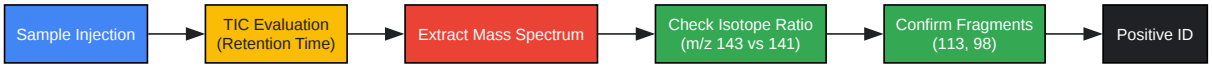
Instrument Parameters (Agilent/Thermo Standard)

- Inlet: Splitless (1 min), 250°C.
- Column: DB-5MS or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program: 50°C (hold 1 min)

  10°C/min

  280°C.
- Source Temp: 230°C.
- Ionization: EI, 70 eV.

Data Analysis Workflow



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Caption: Step-by-step logic flow for confirming the analyte identity using GC-MS data.

Diagnostic Data Summary

Use this table to interpret your specific spectral data.

m/z (Da)	Ion Identity	Origin / Mechanism	Relative Intensity (Predicted)
141		Molecular Ion	High (40-80%)
143		S Isotope	~4.5% of m/z 141
140		Acylium Ion	Low-Medium
113		Base Peak Candidate. Loss of Carbonyl.	High (100%)
98		Loss of Methyl from m/z 113	Medium
85		Loss of Ethylene ( ) from m/z 113	Low
45		Thioformyl fragment (Ring breakdown)	Variable

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Sources

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